

physical and chemical properties of 2-Iodo-3-nitrobenzoic acid

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Compound of Interest

Compound Name: 2-Iodo-3-nitrobenzoic acid

Cat. No.: B1296246

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An In-depth Technical Guide to 2-Iodo-3-nitrobenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Iodo-3-nitrobenzoic acid is a highly functionalized aromatic compound of significant interest in organic synthesis and medicinal chemistry. Its unique substitution pattern, featuring a carboxylic acid, an iodine atom, and a nitro group, makes it a versatile building block for the construction of complex molecular architectures. This technical guide provides a comprehensive overview of the physical and chemical properties, synthetic methodologies, reactivity, and key applications of **2-Iodo-3-nitrobenzoic acid**, with a focus on its role in pharmaceutical development and biochemical research.

Core Physical and Chemical Properties

2-Iodo-3-nitrobenzoic acid is a light yellow crystalline solid at room temperature.^[1] The compound's key physical and chemical identifiers and properties are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₄ INO ₄	[1][2]
Molecular Weight	293.02 g/mol	[1][2]
CAS Number	5398-69-6	[1][2]
Appearance	Light yellow crystalline solid	[1]
Melting Point	200 - 212 °C	[1][3]
pKa (Predicted)	1.86 ± 0.20	[4]
Purity	≥ 95-99% (HPLC)	[1][2]
SMILES String	OC(=O)c1cccc(c1I)--INVALID-LINK--=O	[2]
InChI Key	XWOGTRRVKVPJSP-UHFFFAOYSA-N	[2]
Storage Conditions	Store at room temperature under inert gas (Nitrogen or Argon).	[1][4]

Synthesis and Purification: Experimental Protocols

The synthesis of **2-Iodo-3-nitrobenzoic acid** typically proceeds from a commercially available precursor, 2-amino-3-nitrobenzoic acid, via a Sandmeyer-type reaction. This classic transformation in organic chemistry allows for the introduction of an iodo group onto the aromatic ring.

Synthesis of 2-Iodo-3-nitrobenzoic Acid via Diazotization-Iodination

This protocol is based on established methods for analogous transformations.

Materials:

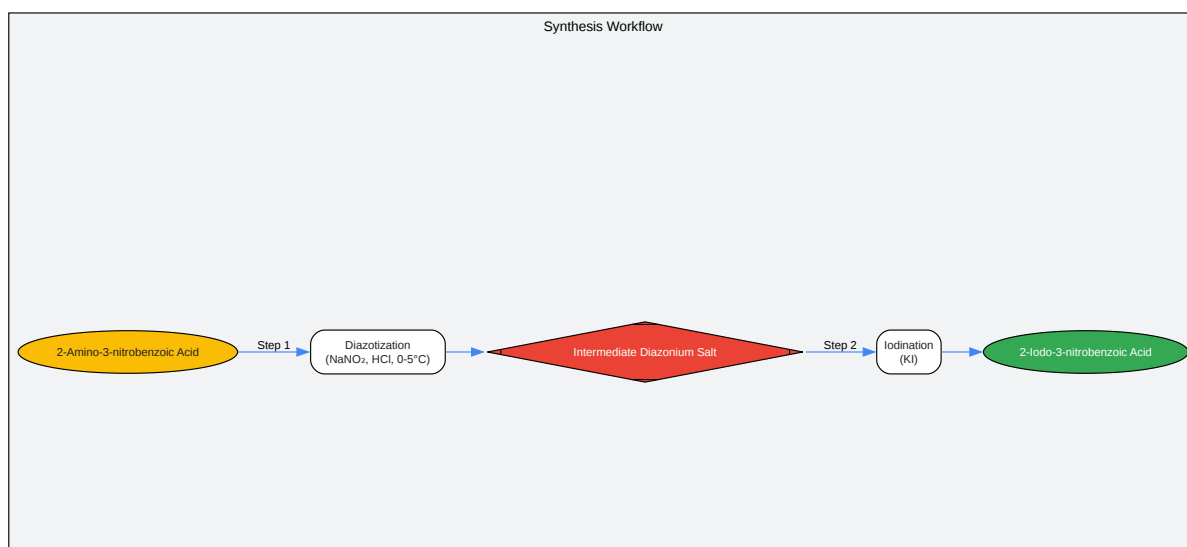
- 2-Amino-3-nitrobenzoic acid

- Concentrated Hydrochloric Acid (HCl) or Sulfuric Acid (H₂SO₄)
- Sodium Nitrite (NaNO₂)
- Potassium Iodide (KI)
- Deionized Water
- Ice

Procedure:

- Diazotization:
 - Suspend 2-amino-3-nitrobenzoic acid in a mixture of concentrated acid and water in a reaction flask.
 - Cool the suspension to 0-5 °C in an ice bath with constant stirring.
 - Slowly add a pre-cooled aqueous solution of sodium nitrite dropwise to the suspension. Maintain the temperature strictly between 0 and 5 °C to ensure the stability of the resulting diazonium salt.
 - Continue stirring for an additional 30-60 minutes at this temperature after the addition is complete to ensure full conversion to the diazonium salt.
- Iodination (Sandmeyer Reaction):
 - In a separate flask, prepare a concentrated aqueous solution of potassium iodide.
 - Slowly add the freshly prepared, cold diazonium salt solution to the potassium iodide solution. Vigorous nitrogen gas evolution will be observed.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours to ensure the reaction goes to completion.
- Work-up and Purification:

- Collect the precipitated solid product by vacuum filtration.
- Wash the crude product thoroughly with cold deionized water to remove inorganic salts.
- Further purification can be achieved by recrystallization from a suitable solvent system, such as an ethanol/water mixture, to yield the final product as a light yellow crystalline solid.



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Caption: Synthetic pathway for **2-Iodo-3-nitrobenzoic acid**.

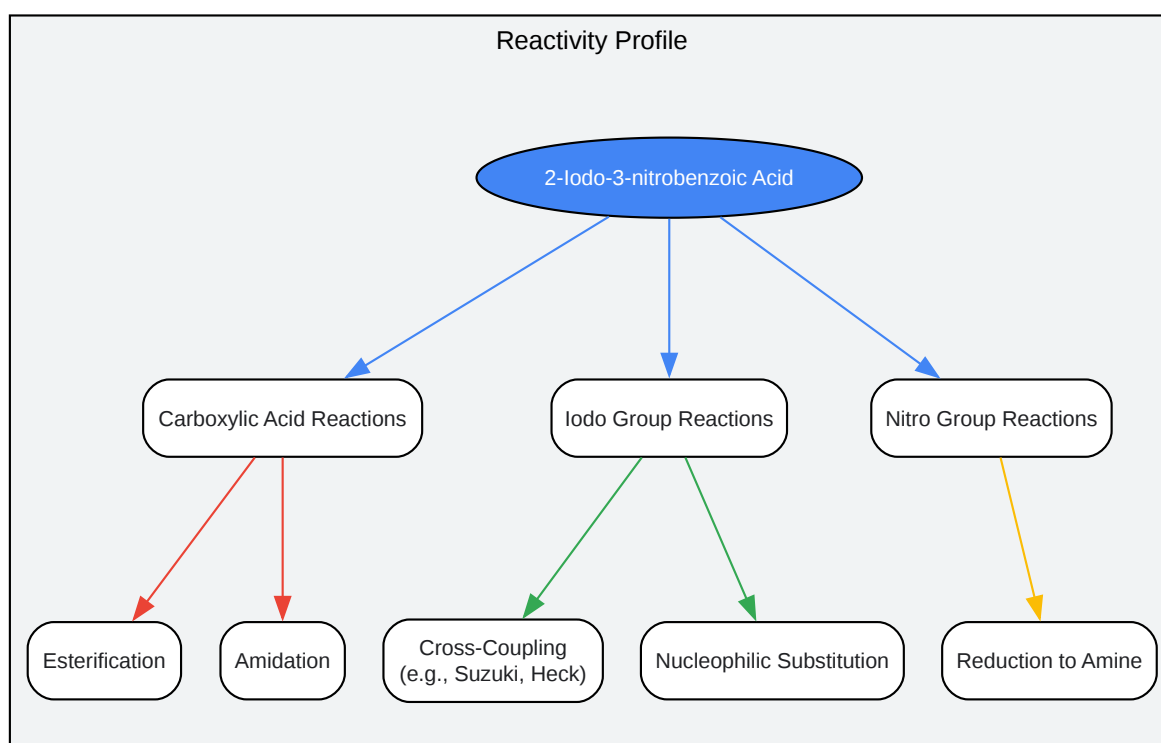
Chemical Reactivity and Stability

The reactivity of **2-Iodo-3-nitrobenzoic acid** is dictated by its three functional groups. The compound is stable when stored under recommended conditions at room temperature.^[1]

- **Carboxylic Acid Group:** This group can undergo standard reactions such as esterification, amidation, and conversion to an acyl halide. It is a deactivating, meta-directing group for electrophilic aromatic substitution.^{[5][6][7]}

- Iodo Group: The carbon-iodine bond is relatively weak, making the iodo group an excellent leaving group in nucleophilic aromatic substitution and a key participant in various metal-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira).[1][5] This reactivity is crucial for building more complex molecular frameworks.[1]
- Nitro Group: As a strong electron-withdrawing group, the nitro group deactivates the aromatic ring towards electrophilic substitution.[6][7] It can be reduced to an amino group, providing a synthetic handle for further functionalization.

The combined electron-withdrawing effects of the nitro and carboxylic acid groups make the aromatic ring electron-deficient and less susceptible to further electrophilic attack.[6][7]



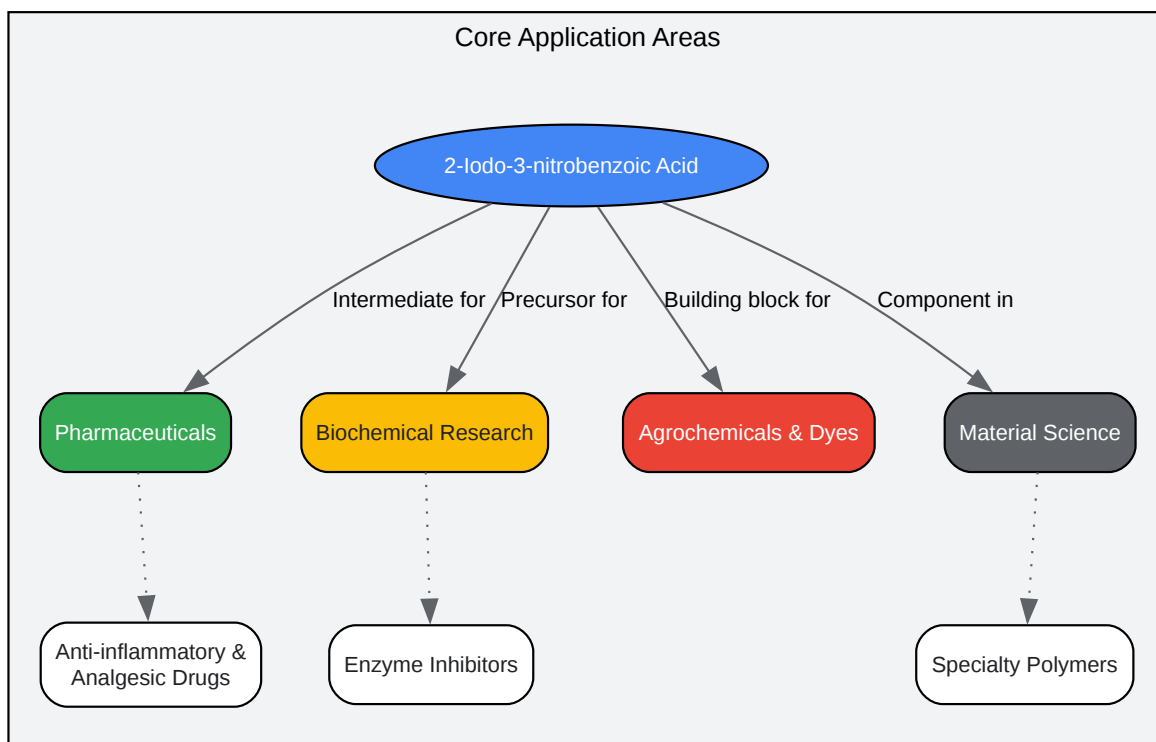
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Caption: Key reaction types for **2-Iodo-3-nitrobenzoic acid**.

Applications in Research and Development

2-Iodo-3-nitrobenzoic acid is not typically used as an end-product but rather as a crucial intermediate in the synthesis of a wide range of target molecules across various industries.^[1]

- **Pharmaceutical Development:** It serves as a key building block in the synthesis of novel drug candidates, particularly in the development of anti-inflammatory and analgesic drugs.^[1] Its structure is a precursor for creating more complex, biologically active molecules.^[1]
- **Biochemical Research:** The compound is utilized in studies related to enzyme inhibition. By incorporating it into larger molecules, researchers can probe enzyme active sites and develop new inhibitors for therapeutic applications.^[1]
- **Agrochemicals and Dyes:** Its versatile reactivity makes it a valuable intermediate in the production of new agrochemicals and specialized dyes.^[1]
- **Material Science:** Researchers are exploring its use in the creation of novel polymers and coatings that require specific chemical properties for advanced applications.^[1]



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Caption: Major applications of **2-Iodo-3-nitrobenzoic acid**.

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